

Essential Safety and Logistical Information for Handling ST-1006 Maleate

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Compound of Interest		
Compound Name:	ST-1006 Maleate	
Cat. No.:	B15612300	Get Quote

Disclaimer: This document provides general guidance for handling **ST-1006 Maleate** based on available safety data and established protocols for acutely toxic substances. Specific quantitative data such as occupational exposure limits for **ST-1006 Maleate** are not readily available in the public domain. A thorough, site-specific risk assessment must be conducted by qualified personnel before commencing any work with this compound.

This guide is intended for researchers, scientists, and drug development professionals to foster a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

ST-1006 Maleate is classified as having acute oral toxicity and is very toxic to aquatic life with long-lasting effects. Due to its hazardous nature, stringent adherence to PPE protocols is mandatory.

Quantitative Data Summary

As specific occupational exposure limits (OELs) for **ST-1006 Maleate** are not available, all handling should be performed with the assumption of high toxicity, minimizing exposure at all times.



Safety Operating Guide

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Parameter	Value	Notes
GHS Classification	Acute Toxicity, Oral (Category 4), Acute Aquatic Toxicity (Category 1), Chronic Aquatic Toxicity (Category 1)	Harmful if swallowed. Very toxic to aquatic life with long-lasting effects.
Occupational Exposure Limits (OELs)	Not Established	In the absence of established limits, a conservative approach to control exposure is required.

Recommended Personal Protective Equipment (PPE)

A risk assessment should guide the final selection of PPE. The following table outlines the minimum recommended PPE for handling **ST-1006 Maleate**.



PPE Category	Recommended Equipment	Rationale and Best Practices
Eye and Face Protection	Chemical safety goggles and a face shield	Must be worn at all times to protect against splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (double-gloving with nitrile is a recommended minimum)	Due to the lack of specific glove breakthrough data for ST-1006 Maleate, double-gloving provides an additional layer of protection. Change gloves immediately if contamination is suspected. For prolonged contact, consult glove manufacturer's chemical resistance guides for broader protection (e.g., neoprene or butyl rubber).[1][2][3][4][5]
Lab coat (preferably a chemical-resistant, disposable gown)	To protect personal clothing and skin from contamination. Should be removed before leaving the laboratory.	
Respiratory Protection	NIOSH-approved air-purifying respirator with a combination of organic vapor and particulate (HEPA) filters	Required when handling the powder outside of a certified chemical fume hood or glove box. All respirator use must be part of a comprehensive respiratory protection program that includes medical clearance, training, and fit testing.[6][7][8][9][10]

Operational Plan: Safe Handling of ST-1006 Maleate

All work with **ST-1006 Maleate** must be conducted in a designated area to prevent cross-contamination and accidental exposure.



Engineering Controls:

- Primary Containment: All manipulations of ST-1006 Maleate powder or solutions that could generate aerosols or dust should be performed within a certified chemical fume hood or a glove box.[1][2][11]
- Ventilation: Ensure adequate general laboratory ventilation.

Standard Operating Procedure:

- Designated Area: Clearly demarcate the work area for handling ST-1006 Maleate with warning signs.[2][12]
- Pre-Experiment:
 - Assemble all necessary materials and equipment before starting.
 - Ensure an eyewash station and safety shower are accessible.
 - Don all required PPE as per the protocol.
- Weighing:
 - Weighing of the powder should be done in a fume hood or a ventilated balance enclosure.
 - Use disposable weigh boats or papers to minimize contamination of balances.
- Handling Solutions:
 - When dissolving the compound, add the solvent to the powder slowly to avoid splashing.
 - Keep containers covered as much as possible.
- Post-Experiment:
 - Decontaminate all surfaces and equipment in the designated area.
 - Properly dispose of all waste as outlined below.



- Doff PPE in the correct sequence to prevent self-contamination.
- Wash hands thoroughly with soap and water.

Disposal Plan

ST-1006 Maleate is very toxic to aquatic life. All waste must be treated as hazardous waste.

- Waste Segregation:
 - Solid Waste: Collect all contaminated solid materials (e.g., gloves, weigh papers, pipette tips, disposable gowns) in a dedicated, clearly labeled hazardous waste container lined with a heavy-duty plastic bag.
 - Liquid Waste: Collect all solutions containing ST-1006 Maleate in a dedicated, sealed, and clearly labeled hazardous waste container.
- Labeling: All waste containers must be labeled with "Hazardous Waste" and the full chemical name "ST-1006 Maleate".
- Disposal:
 - Follow your institution's and local regulations for the disposal of acutely toxic hazardous waste.
 - Do not dispose of any ST-1006 Maleate waste down the drain.
 - An empty container that held ST-1006 Maleate must be triple-rinsed with a suitable solvent; the rinsate must be collected and disposed of as hazardous waste[11].

Experimental Protocol: Donning and Doffing of PPE

This step-by-step protocol is critical to prevent exposure during the handling of **ST-1006 Maleate**.

Donning (Putting On) PPE:

Gown/Lab Coat: Put on a disposable gown or lab coat, ensuring it is fully fastened.



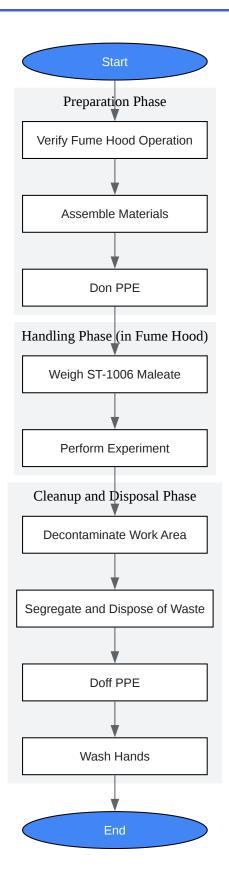
- Respirator: If required, perform a seal check and don the respirator.
- Eye and Face Protection: Put on safety goggles, followed by a face shield.
- Gloves: Don the first pair of nitrile gloves. Don a second, outer pair of gloves, ensuring the cuffs are pulled over the sleeves of the gown.

Doffing (Taking Off) PPE:

- Outer Gloves: Remove the outer pair of gloves without touching the inside of the glove with your bare hand. Dispose of them in the hazardous waste container.
- Gown and Inner Gloves: Remove the gown by rolling it down and away from the body, turning it inside out. As you remove the gown, peel off the inner pair of gloves at the same time, so they are contained within the gown. Dispose of the bundle in the hazardous waste container.
- Face and Eye Protection: Remove the face shield and then the goggles from the back of your head.
- Respirator: Remove the respirator without touching the front.
- Hand Hygiene: Immediately wash your hands thoroughly with soap and water.

Mandatory Visualizations

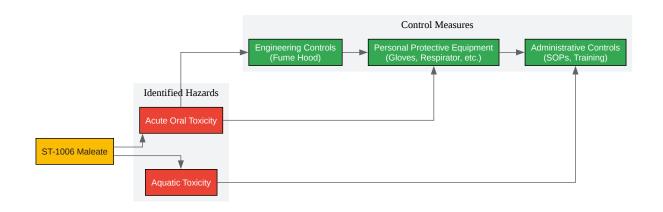




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Caption: Experimental workflow for handling ST-1006 Maleate.





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